

Application of Sodium Bismuth Tartrate in Electron Microscopy: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Sodium bismuth tartrate

Cat. No.: B196111

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Introduction

While a direct, pre-formulated "**Sodium Bismuth Tartrate**" stain is not commonly marketed for electron microscopy, the active staining agent in several established bismuth-based protocols is a bismuth-tartrate complex. This complex is formed in situ by combining a bismuth salt (typically bismuth subnitrate) with an alkaline solution of sodium tartrate. The tartrate acts as a chelating agent, stabilizing the bismuth ions in solution and facilitating their interaction with biological tissues.^[1] Bismuth, a heavy metal, provides excellent electron density, thereby enhancing contrast in transmission electron microscopy (TEM).

Bismuth-based stains are valued for their ability to selectively bind to various cellular components, particularly nucleic acids and certain proteins.^{[2][3]} The specificity of the staining can be modulated by the choice of fixative used during sample preparation.^{[4][5][6]} These methods serve as effective alternatives or complements to traditional heavy metal stains like uranyl acetate and lead citrate.

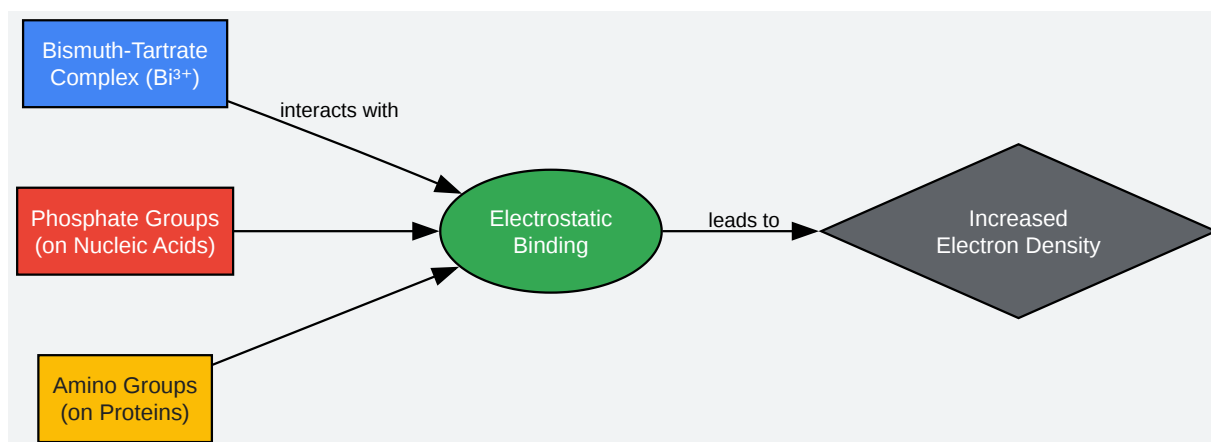
Mechanism of Staining

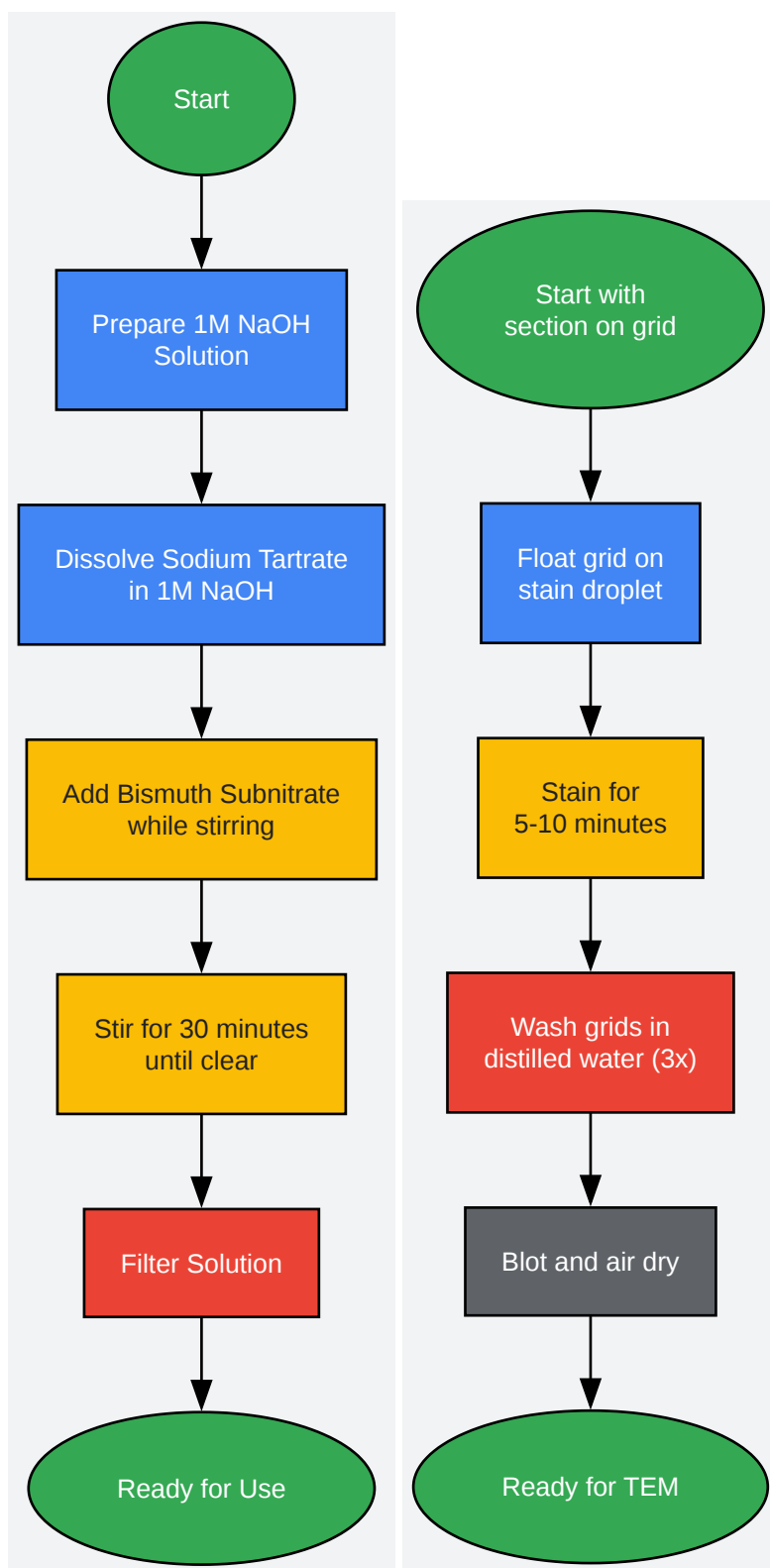
The primary mechanism of bismuth-tartrate staining involves the electrostatic interaction between the positively charged bismuth complexes and negatively charged groups on

biological macromolecules.

- **Nucleic Acids:** Bismuth has a strong affinity for the phosphate groups of the nucleic acid backbone.[\[7\]](#)[\[8\]](#) This interaction is robust and allows for the high-contrast visualization of chromatin, chromosomes, and ribosomes.[\[2\]](#)[\[9\]](#)
- **Proteins and Polysaccharides:** Bismuth also binds to amino and carboxyl groups on proteins and hydroxyl groups on polysaccharides.[\[3\]](#) Experiments have shown that bismuth can interact with ribonucleoproteins, histones, and specific non-histone chromosomal proteins.[\[3\]](#) The staining of phosphorylated proteins is particularly notable, with some protocols selectively highlighting these molecules.[\[10\]](#)

The logical relationship for the staining mechanism is illustrated below.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com